

Technical Guide: Applications and Comparative Analysis of 2-Cyclopropylbutan-2-ol

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Compound of Interest

Compound Name: 2-Cyclopropylbutan-2-ol

CAS No.: 4435-58-9

Cat. No.: B1361546

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Executive Summary

2-Cyclopropylbutan-2-ol (CAS: 4435-58-9) is a specialized tertiary alcohol featuring a cyclopropyl moiety directly attached to a carbinol center.^[1] Unlike standard aliphatic alcohols, this compound serves as a "bifunctional pivot" in both organic synthesis and medicinal chemistry.

In synthesis, it functions as a latent homoallylic electrophile. Under acidic conditions, it undergoes a thermodynamically driven cyclopropylcarbinyl rearrangement to yield trisubstituted homoallylic halides (e.g., 1-bromo-4-methyl-3-hexene) with high regio- and stereocontrol—a transformation difficult to achieve via direct vinyl metalation.

In drug discovery, it acts as a metabolically robust bioisostere. The tertiary alcohol center resists oxidation, while the cyclopropyl group provides steric bulk and prevents

-elimination more effectively than isopropyl or tert-butyl analogues.

This guide compares **2-Cyclopropylbutan-2-ol** against its primary alternatives: Vinyl Carbinols (for synthesis) and Isopropyl/Tert-butyl Alcohols (for medicinal chemistry).

Comparative Analysis: Performance Metrics

Synthetic Utility: The Homoallylic Rearrangement

The primary synthetic application of **2-Cyclopropylbutan-2-ol** is the generation of trisubstituted alkenes via the Julia-Leeds type rearrangement.

Table 1: Comparison of Methods for Trisubstituted Homoallylic Halide Synthesis

Feature	2-Cyclopropylbutan-2-ol Route	Vinyl Grignard Route (Allylic Shift)	Wittig Olefination
Precursor Stability	High (Stable liquid, shelf-stable)	Low (Vinyl MgBr is moisture sensitive)	Medium (Phosphonium salts are hygroscopic)
Regioselectivity	Excellent (>95%) (Thermodynamic control)	Moderate (Mixtures of allylic isomers)	High (Dictated by ylide)
Stereoselectivity (E/Z)	High E-selectivity (Steric relief during ring opening)	Low (Often 1:1 mixtures)	Variable (Depends on salt/base)
Atom Economy	High (Water is the only byproduct before halogenation)	Moderate	Low (Triphenylphosphine oxide waste)
Cost Efficiency	High (Precursors: 2-butanone/cyclopropyl bromide)	Medium	Low (Expensive phosphines)

Medicinal Chemistry: Metabolic Stability

In drug design, the cyclopropyl group is often compared to isopropyl or ethyl groups.

Table 2: Bioisosteric Comparison for Metabolic Stability

Parameter	2-Cyclopropylbutan-2-ol	2-Isopropylbutan-2-ol	2-Ethylbutan-2-ol
CYP450 Oxidation	Resistant (No benzylic/allylic protons adjacent)	Susceptible (Tertiary C-H of isopropyl is liable)	Susceptible (Methylene oxidation)
Conformational Rigidity	High (Ring locks conformation)	Medium (Free rotation)	Low (Free rotation)
Lipophilicity (LogP)	+0.2 vs Isopropyl (Optimal for membrane permeability)	Reference	-0.1
Toxicity Risk	Low (Stable metabolite)	Low	Low

Experimental Protocols

Protocol A: Synthesis of 2-Cyclopropylbutan-2-ol

A robust Grignard addition protocol ensuring minimal ketone reduction.

Reagents:

- Cyclopropyl methyl ketone (1.0 eq)
- Ethylmagnesium bromide (1.2 eq, 3.0 M in Et₂O)
- Anhydrous THF (Solvent)

Step-by-Step Methodology:

- Setup: Flame-dry a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and pressure-equalizing addition funnel. Maintain a nitrogen atmosphere.
- Solvation: Charge the flask with Cyclopropyl methyl ketone (100 mmol) and anhydrous THF (200 mL). Cool to 0°C using an ice/water bath.

- Addition: Transfer Ethylmagnesium bromide (120 mmol) to the addition funnel. Add dropwise over 45 minutes, maintaining internal temperature $<5^{\circ}\text{C}$ to prevent enolization/side reactions.
- Reaction: Upon completion of addition, remove the ice bath and allow the mixture to warm to room temperature. Stir for 4 hours. Monitor by TLC (20% EtOAc/Hexanes) or GC-MS.
- Quench: Cool reaction mixture back to 0°C . Carefully quench with saturated aqueous NH_4Cl (50 mL). Note: Exothermic reaction.
- Workup: Extract with Et_2O (3 x 100 mL). Wash combined organics with brine, dry over MgSO_4 , and concentrate under reduced pressure.
- Purification: Distill under reduced pressure (approx. $150\text{-}155^{\circ}\text{C}$ at atm, lower at vacuum) to yield **2-Cyclopropylbutan-2-ol** as a colorless liquid.

Protocol B: Acid-Catalyzed Rearrangement to 1-Bromo-4-methyl-3-hexene

Application of the "Cyclopropylcarbanyl Clock" to generate a homoallylic bromide.

Reagents:

- **2-Cyclopropylbutan-2-ol** (1.0 eq)[\[2\]](#)[\[3\]](#)
- 48% Hydrobromic Acid (HBr) (3.0 eq)
- Petroleum Ether (Solvent)

Step-by-Step Methodology:

- Mixing: In a separatory funnel, combine **2-Cyclopropylbutan-2-ol** (50 mmol) and 48% HBr (150 mmol).
- Agitation: Shake vigorously for 10-15 minutes. The mixture will initially be biphasic and may warm slightly.
- Phase Separation: Allow layers to separate. The organic layer (containing the bromide) will typically be the upper layer (density check required).

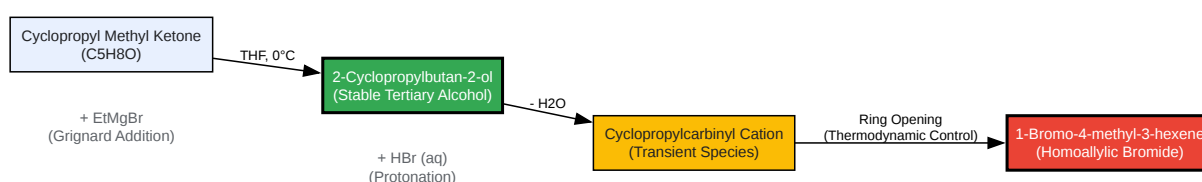
- Extraction: Extract the aqueous layer with Petroleum Ether (2 x 30 mL). Combine organic extracts.
- Washing: Wash organics with saturated NaHCO₃ (to remove acid traces) and water.
- Drying: Dry over anhydrous CaCl₂.
- Isolation: Remove solvent via rotary evaporation. The product, 1-Bromo-4-methyl-3-hexene, is obtained as a pale yellow oil.
 - Yield Expectation: 85-92%.
 - Purity Check: ¹H NMR (Triplet at ~3.4 ppm for -CH₂Br, Triplet at ~5.2 ppm for =CH-).

Mechanistic Visualization

The following diagrams illustrate the synthesis and the critical rearrangement pathway that defines this compound's utility.

Synthesis & Rearrangement Pathway

This diagram details the Grignard formation followed by the acid-mediated ring opening.

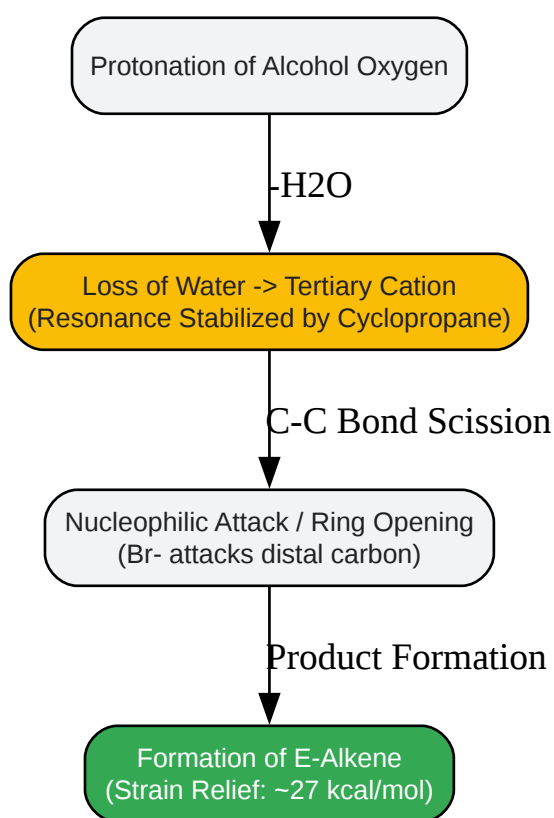


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Caption: Synthesis of **2-Cyclopropylbutan-2-ol** and its subsequent rearrangement to a linear homoallylic bromide.

Mechanism of Ring Opening (The "Julia" Rearrangement)

This flowchart explains why the reaction works: the release of ring strain drives the formation of the trisubstituted alkene.



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Caption: Mechanistic driver: The relief of cyclopropane ring strain (~27.5 kcal/mol) drives the irreversible rearrangement.

References

- ChemicalBook. (2024). **2-Cyclopropylbutan-2-ol** Properties and Synthesis Routes. Retrieved from
- PubChem. (2025).[2] Compound Summary: **2-Cyclopropylbutan-2-ol** (CID 231931). National Library of Medicine.[4] Retrieved from

- Sandridge, M. J., et al. (2017).[5] Stereoselective Lewis Acid Catalyzed Cyclopropyl Carbinol Rearrangement. Journal of Organic Chemistry, 82(20), 10883–10897. (Contextual mechanism for cyclopropyl carbinol ring opening). Retrieved from
- Scientific Update. (2024). The Cyclopropyl Group in Medicinal Chemistry. Retrieved from
- Talele, T. T. (2016). The “Cyclopropyl Fragment” is a Versatile Player that Frequently Appears in Preclinical/Clinical Drug Molecules. Journal of Medicinal Chemistry. (Bioisosteric properties). Retrieved from

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Sources

- 1. chembk.com [chembk.com]
- 2. 2-Cyclopropylbutan-2-ol | C₇H₁₄O | CID 231931 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. lookchem.com [lookchem.com]
- 4. Cyclopropyl carbinol: properties, applications in organic synthesis and safety_Chemicalbook [chemicalbook.com]
- 5. Thieme E-Journals - Synfacts / Abstract [thieme-connect.com]
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